

2,3-Dimethoxythiobenzamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3-Dimethoxythiobenzamide**

Cat. No.: **B137389**

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In-Depth Technical Guide: 2,3-Dimethoxythiobenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and a plausible synthetic pathway for **2,3-Dimethoxythiobenzamide**, a compound of interest in medicinal chemistry and organic synthesis.

Core Molecular Data

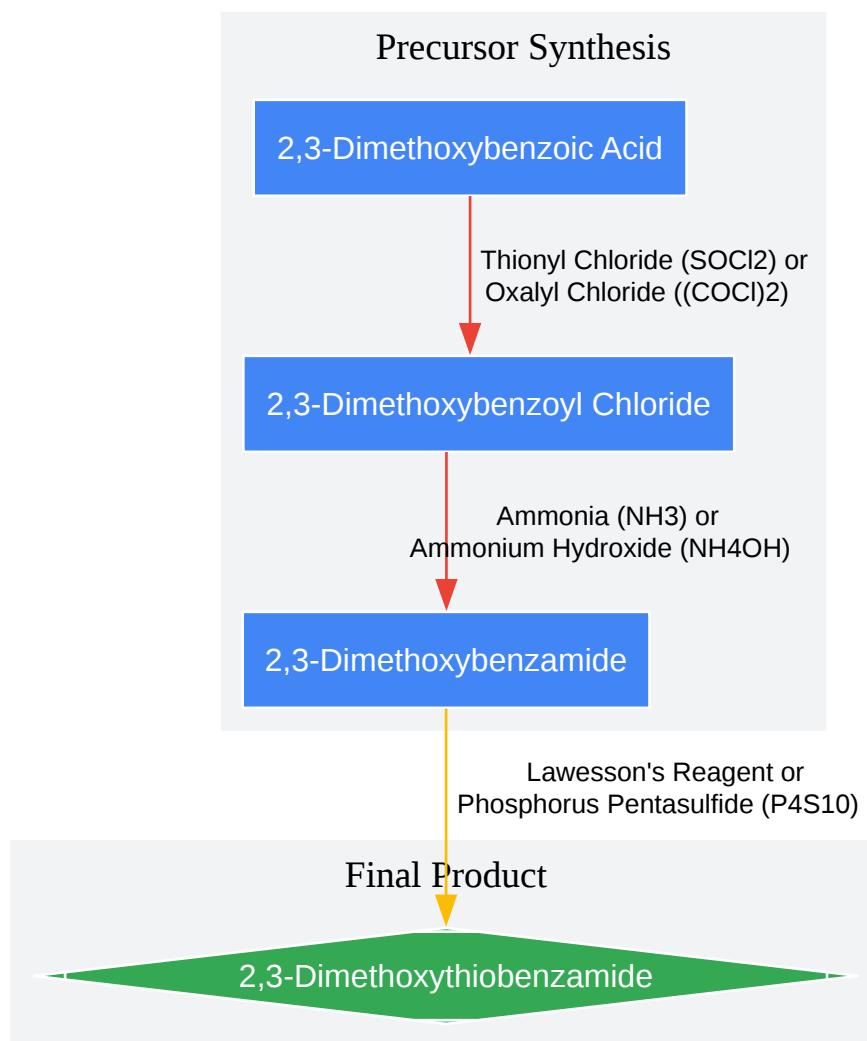
The fundamental molecular properties of **2,3-Dimethoxythiobenzamide** are summarized below.

Property	Value	Reference
Molecular Formula	C9H11NO2S	[1] [2]
Molecular Weight	197.25 g/mol	[1] [2]
Physical Form	Powder	[1]
Purity (Typical)	98.0%	[1]
CAS Number	145736-64-7	[1]

Synthetic Pathway and Experimental Considerations

The synthesis of **2,3-Dimethoxythiobenzamide** can be logically approached from its corresponding amide precursor, 2,3-dimethoxybenzamide. This transformation is a common method for the preparation of thioamides. The general workflow involves the thionation of the amide using a suitable reagent.

Plausible Synthetic Workflow



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Caption: Synthetic pathway for **2,3-Dimethoxythiobenzamide**.

Key Experimental Protocols

Step 1: Synthesis of 2,3-Dimethoxybenzamide from 2,3-Dimethoxybenzoic Acid

A common route to synthesize the amide precursor involves the conversion of the carboxylic acid to an acid chloride, followed by amination.

- Acid Chloride Formation: 2,3-Dimethoxybenzoic acid can be reacted with a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride in an inert solvent like dichloromethane (DCM) or toluene. A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction. The reaction is typically stirred at room temperature until the evolution of gas ceases.
- Amidation: The resulting crude 2,3-dimethoxybenzoyl chloride is then carefully added to a solution of aqueous ammonia or bubbled with ammonia gas in an appropriate solvent. This exothermic reaction should be controlled by cooling. The 2,3-dimethoxybenzamide product often precipitates from the reaction mixture and can be collected by filtration.

Step 2: Thionation of 2,3-Dimethoxybenzamide

The conversion of the amide to the thioamide is a critical step.

- Reaction Setup: 2,3-Dimethoxybenzamide is dissolved in a dry, inert solvent such as toluene or tetrahydrofuran (THF).
- Thionating Agent: A thionating agent, most commonly Lawesson's reagent or phosphorus pentasulfide (P_4S_{10}), is added to the solution. Lawesson's reagent is often preferred due to its better solubility and milder reaction conditions. The amount of the thionating agent typically ranges from 0.5 to 1.0 equivalents.
- Reaction Conditions: The reaction mixture is heated to reflux and monitored by a suitable technique like thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) to determine the completion of the reaction.
- Work-up and Purification: Upon completion, the reaction is cooled, and the excess thionating reagent and byproducts are quenched, often by the addition of a saturated aqueous solution of sodium bicarbonate. The crude product is then extracted with an organic solvent. The

combined organic layers are dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude **2,3-Dimethoxythiobenzamide** can be purified by techniques such as recrystallization or column chromatography.

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References

- 1. 2,3-Dimethoxythiobenzamide | CymitQuimica [cymitquimica.com]
- 2. 114980-23-3 CAS MSDS (3,5-DIMETHOXY-THIOBENZAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [2,3-Dimethoxythiobenzamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b137389#2-3-dimethoxythiobenzamide-molecular-weight-and-formula>

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